

Acetophenone-(phenyl-d5): A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetophenone-(phenyl-d5)

Cat. No.: B130792

[Get Quote](#)

CAS Number: 28077-64-7

Chemical Formula: $C_6D_5COCH_3$

Molecular Weight: 125.18 g/mol

This technical guide provides an in-depth overview of **Acetophenone-(phenyl-d5)**, a deuterated analog of acetophenone. It is intended for researchers, scientists, and professionals in the field of drug development who utilize stable isotope-labeled compounds for quantitative analysis and as synthetic intermediates. This document covers the compound's properties, synthesis, and key applications, with a focus on its role as an internal standard in bioanalytical methods.

Physicochemical and Spectroscopic Data

Acetophenone-(phenyl-d5) is a colorless to light yellow liquid at room temperature. The deuterium enrichment in the phenyl ring provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of acetophenone and related compounds.

Table 1: Physicochemical Properties of **Acetophenone-(phenyl-d5)**

Property	Value	Reference(s)
CAS Number	28077-64-7	[1][2][3]
Molecular Formula	C ₈ H ₃ D ₅ O	[2]
Molecular Weight	125.18 g/mol	[1][2][4]
Appearance	Colorless to light yellow liquid	[5][6]
Melting Point	19-20 °C	[1]
Boiling Point	202 °C	[1]
Density	1.073 g/mL at 25 °C	[1]
Refractive Index (n _{20/D})	1.5335	[1]
Flash Point	76.00 °C (closed cup)	[1]
Isotopic Purity	≥98 atom % D	[1][5][6]
Chemical Purity	≥98%	[2][3]

Table 2: Spectroscopic and Identification Data

Identifier	Value	Reference(s)
Synonyms	Acetophenone-2',3',4',5',6'-d ₅ , 1-(Phenyl-d ₅)ethan-1-one	[1][5]
InChI	1S/C8H8O/c1-7(9)8-5-3-2-4-6- 8/h2-6H,1H3/i2D,3D,4D,5D,6D	[1]
InChI Key	KWOLFJPFCHCOG- VIQYUKPQSA-N	[1]
SMILES	[2H]c1c([2H])c([2H])c(c([2H])c1 [2H])C(C)=O	[1]
Mass Shift	M+5	[1]

Safety Information

Acetophenone-(phenyl-d5) should be handled in a well-ventilated area, and personal protective equipment should be worn. It is classified as a combustible liquid and is harmful if swallowed.

Table 3: GHS Hazard and Precautionary Statements

Category	Code	Statement	Reference(s)
Hazard	H302	Harmful if swallowed	[1]
H319	Causes serious eye irritation	[1]	
Precautionary	P264	Wash skin thoroughly after handling	[1]
P280	Wear protective gloves/protective clothing/eye protection/face protection	[1]	
P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell	[1]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1]	

Experimental Protocols

Synthesis of Acetophenone-(phenyl-d5) via Friedel-Crafts Acylation

The most common method for synthesizing **Acetophenone-(phenyl-d5)** is the Friedel-Crafts acylation of benzene-d6 with acetyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride (AlCl_3).^[7]

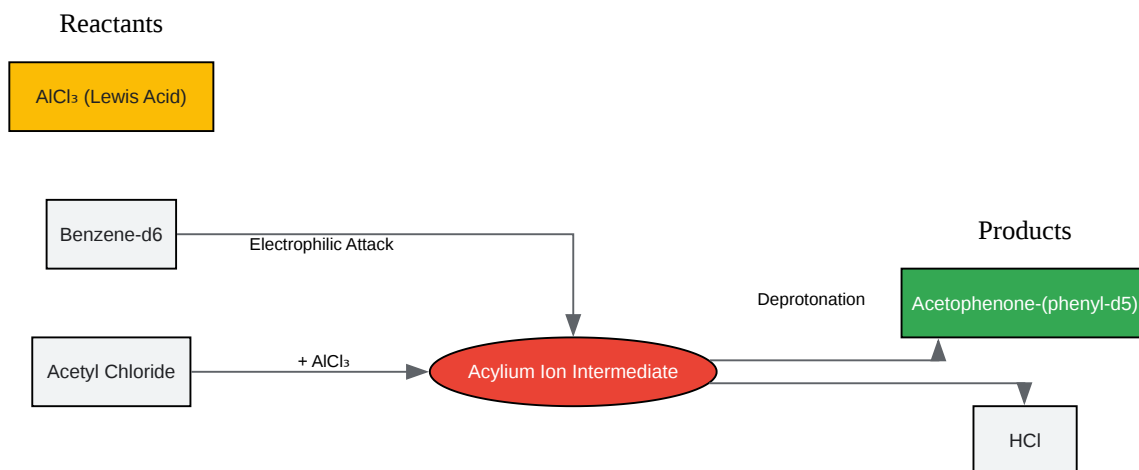
Materials:

- Benzene-d6 (C_6D_6)
- Acetyl chloride (CH_3COCl)
- Anhydrous aluminum chloride (AlCl_3)
- Anhydrous dichloromethane (CH_2Cl_2)
- Ice bath
- Round-bottom flask with a reflux condenser and a dropping funnel
- Magnetic stirrer
- Separatory funnel
- Saturated sodium bicarbonate solution (NaHCO_3)
- Anhydrous magnesium sulfate (MgSO_4)
- Rotary evaporator
- Distillation apparatus

Procedure:

- In a fume hood, equip a dry round-bottom flask with a magnetic stir bar, a reflux condenser, and a dropping funnel.
- Suspend anhydrous aluminum chloride in anhydrous dichloromethane in the flask and cool the mixture in an ice bath.

- Slowly add a solution of acetyl chloride in anhydrous dichloromethane to the cooled suspension with stirring.
- After the addition of acetyl chloride, add a solution of benzene-d6 in anhydrous dichloromethane dropwise to the reaction mixture.
- Once the addition is complete, remove the ice bath and allow the reaction to stir at room temperature. The reaction can be gently heated under reflux to ensure completion.
- After the reaction is complete, carefully pour the reaction mixture over crushed ice and concentrated hydrochloric acid to quench the reaction and decompose the aluminum chloride complex.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent using a rotary evaporator.
- Purify the crude product by distillation to obtain **Acetophenone-(phenyl-d5)**.



[Click to download full resolution via product page](#)

Friedel-Crafts Acylation of Benzene-d₆

General Protocol for Use as an Internal Standard in LC-MS/MS Bioanalysis

Acetophenone-(phenyl-d₅) is an excellent internal standard for the quantification of non-deuterated acetophenone or structurally similar analytes in biological matrices due to its similar chromatographic behavior and distinct mass-to-charge ratio.[8]

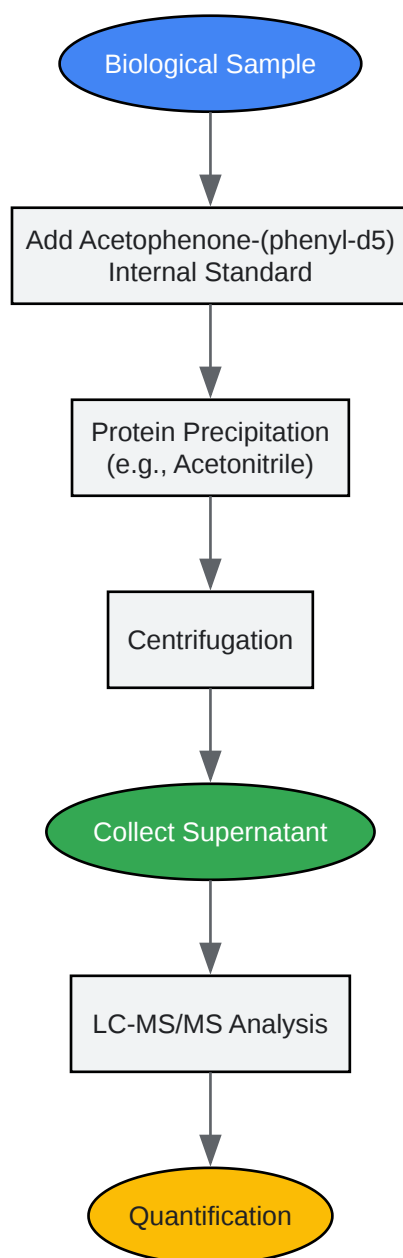
Materials:

- **Acetophenone-(phenyl-d₅)** stock solution (e.g., 1 mg/mL in methanol)
- Working internal standard solution (diluted from stock)
- Biological matrix (e.g., plasma, urine)
- Analyte of interest
- Protein precipitation solvent (e.g., acetonitrile or methanol)

- LC-MS/MS system with a suitable column

Procedure:

- Sample Preparation (Protein Precipitation):
 - To a known volume of the biological matrix sample (e.g., 100 μ L), add a small, precise volume of the working internal standard solution containing **Acetophenone-(phenyl-d5)**.
 - Add a larger volume of cold protein precipitation solvent (e.g., 3 volumes of acetonitrile).
 - Vortex the mixture vigorously to ensure complete protein precipitation.
 - Centrifuge the samples at high speed to pellet the precipitated proteins.
 - Carefully transfer the supernatant to a clean tube or vial for analysis.
- LC-MS/MS Analysis:
 - Develop a chromatographic method to achieve good separation of the analyte and the internal standard from matrix components.
 - Optimize the mass spectrometer parameters for the analyte and **Acetophenone-(phenyl-d5)** in multiple reaction monitoring (MRM) mode. Select precursor and product ions for both compounds.
 - Inject the prepared samples onto the LC-MS/MS system.
- Quantification:
 - Generate a calibration curve by analyzing a series of calibration standards with known concentrations of the analyte and a fixed concentration of the internal standard.
 - Plot the ratio of the analyte peak area to the internal standard peak area against the analyte concentration.
 - Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.



[Click to download full resolution via product page](#)

Bioanalytical Workflow with Internal Standard

Synthesis of 2-Phenylindole (Derivative Application)

Acetophenone can be used to synthesize various derivatives. A common example is the Fischer indole synthesis to produce 2-phenylindole, which involves the reaction of acetophenone with phenylhydrazine to form acetophenone phenylhydrazone, followed by cyclization. While this protocol uses non-deuterated acetophenone, the same reaction can be performed with **Acetophenone-(phenyl-d5)** to produce 2-(phenyl-d5)indole.

Step 1: Synthesis of Acetophenone Phenylhydrazone

Materials:

- Acetophenone
- Phenylhydrazine
- 95% Ethanol
- Steam bath
- Ice bath

Procedure:

- Warm a mixture of equimolar amounts of acetophenone and phenylhydrazine on a steam bath for approximately one hour.
- Dissolve the hot mixture in 95% ethanol.
- Induce crystallization by agitating the solution and then cool it in an ice bath.
- Collect the precipitated product by filtration and wash with cold ethanol.

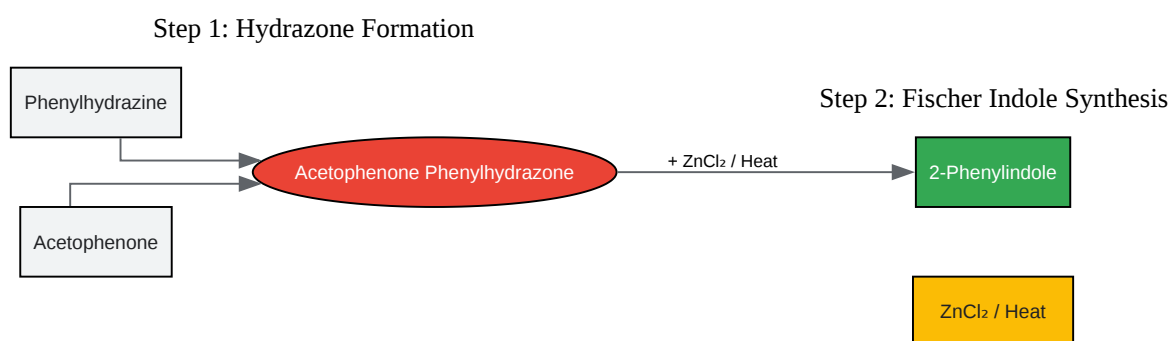
Step 2: Cyclization to 2-Phenylindole

Materials:

- Acetophenone phenylhydrazone
- Anhydrous zinc chloride (ZnCl_2)
- Oil bath
- Beaker

Procedure:

- Intimately mix the prepared acetophenone phenylhydrazone with powdered anhydrous zinc chloride in a beaker.
- Immerse the beaker in an oil bath preheated to 170 °C and stir the mixture vigorously.
- The mixture will become liquid, and white fumes will evolve. Remove the beaker from the oil bath and continue stirring for a few minutes.
- The product, 2-phenylindole, can then be purified by recrystallization from ethanol.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. websites.umich.edu [websites.umich.edu]
- 2. scribd.com [scribd.com]
- 3. researchgate.net [researchgate.net]
- 4. scribd.com [scribd.com]

- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. masterorganicchemistry.com [masterorganicchemistry.com]
- 7. m.youtube.com [m.youtube.com]
- 8. chemguide.co.uk [chemguide.co.uk]
- To cite this document: BenchChem. [Acetophenone-(phenyl-d5): A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b130792#acetophenone-phenyl-d5-cas-number-28077-64-7]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com